

A Comprehensive Spectroscopic Guide to 2,6-Dichloro-3-methylpyridine

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Compound of Interest

Compound Name: 2,6-Dichloro-3-methylpyridine

CAS No.: 58584-94-4

Cat. No.: B1299082

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Abstract

This technical guide offers an in-depth analysis of the spectroscopic data for **2,6-dichloro-3-methylpyridine** (CAS No: 58584-94-4), a key heterocyclic building block in medicinal and agricultural chemistry. Designed for researchers, chemists, and drug development professionals, this document provides a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. By integrating predicted data with established spectroscopic principles and methodologies, this guide serves as a vital resource for the unambiguous structural confirmation and quality control of this compound. Protocols for data acquisition are detailed, emphasizing the rationale behind experimental choices to ensure data integrity and reproducibility.

Introduction and Molecular Structure

2,6-Dichloro-3-methylpyridine is a substituted pyridine derivative. The pyridine ring is a fundamental scaffold in numerous pharmaceuticals and agrochemicals, and the specific substitution pattern of this molecule—two chloro groups and a methyl group—makes it a versatile intermediate for further functionalization through cross-coupling reactions and

nucleophilic substitutions. Accurate and comprehensive characterization is paramount to ensure the identity and purity of the material used in subsequent synthetic steps.

This guide synthesizes predictive data based on established spectroscopic principles to provide a reference standard for the characterization of **2,6-dichloro-3-methylpyridine**.

The molecular structure, with systematic numbering for spectroscopic assignment, is presented below.

Figure 1: Molecular structure of **2,6-Dichloro-3-methylpyridine** with IUPAC numbering for spectral assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. For **2,6-dichloro-3-methylpyridine**, both ^1H and ^{13}C NMR provide definitive structural information.

^1H NMR Spectroscopy

The ^1H NMR spectrum is anticipated to be straightforward, revealing three distinct proton environments. The two aromatic protons on the pyridine ring (H4 and H5) will appear as doublets due to mutual coupling, while the methyl protons will appear as a singlet.

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H5	~7.65	Doublet (d)	~8.0	1H
H4	~7.15	Doublet (d)	~8.0	1H

| CH_3 (H7) | ~2.45 | Singlet (s) | N/A | 3H |

Causality of Chemical Shifts: The electron-withdrawing nature of the nitrogen atom and the two chlorine atoms deshields the ring protons, shifting them downfield. H5 is adjacent to a chlorine

atom, leading to a more downfield shift compared to H4. The methyl group protons are in a typical allylic-like position on an aromatic ring, hence their predicted shift.

¹³C NMR Spectroscopy

Due to the lack of symmetry, the proton-decoupled ¹³C NMR spectrum is expected to show six distinct signals, one for each carbon atom in the molecule.

Table 2: Predicted ¹³C NMR Data (126 MHz, CDCl₃)

Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C2, C6	~151	Carbons bonded to both nitrogen and chlorine are strongly deshielded.
C4	~141	Aromatic CH carbon, influenced by adjacent nitrogen and chloro-substituents.
C3	~132	Quaternary carbon attached to the methyl group.
C5	~122	Aromatic CH carbon, deshielded by adjacent chlorine.

| CH₃ (C7) | ~18 | Typical chemical shift for a methyl group on an aromatic ring. |

Note: Chemical shift predictions are based on additive models and analysis of similar substituted pyridines.^{[1][2]} Actual experimental values may vary slightly.

Experimental Protocol for NMR Data Acquisition

A self-validating protocol ensures data quality and consistency.

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of **2,6-dichloro-3-methylpyridine** and dissolve it in ~0.6 mL of deuterated chloroform (CDCl_3).^[3] CDCl_3 is chosen for its excellent solubilizing properties for a wide range of organic compounds and its distinct solvent signal for referencing. Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Instrument Setup:** Use a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly shimmed to achieve high magnetic field homogeneity, resulting in sharp, symmetrical peaks.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. A 30-degree pulse angle and a relaxation delay of 1-2 seconds are typically sufficient. Acquire at least 16 scans to ensure a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Use a proton-decoupled pulse sequence (e.g., zgpg30) to obtain a spectrum with singlets for all carbon atoms.^[3] A longer acquisition time with more scans (e.g., 1024 or more) is necessary due to the low natural abundance of the ^{13}C isotope.
- **Data Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID). The resulting spectrum should be manually phased and baseline corrected. Calibrate the chemical shift axis using the TMS signal (0.00 ppm) or the residual solvent peak of CDCl_3 (7.26 ppm for ^1H , 77.16 ppm for ^{13}C).^[4]

Figure 2: Standard workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups within a molecule by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Table 3: Predicted IR Absorption Bands

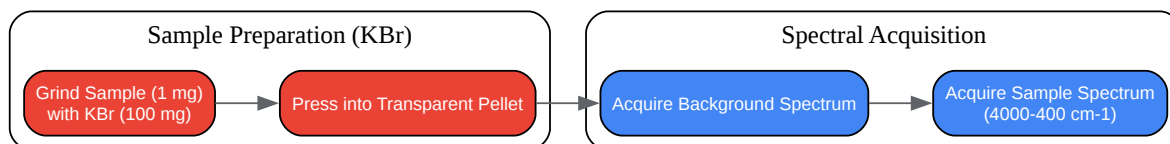
Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3100-3000	C-H Aromatic Stretch	Medium-Weak
2980-2850	C-H Aliphatic (CH ₃) Stretch	Medium-Weak
1600-1550	C=N Ring Stretch	Medium-Strong
1500-1400	C=C Aromatic Ring Stretch	Medium-Strong
850-750	C-Cl Stretch	Strong

| 800-700 | C-H Aromatic Out-of-plane Bend | Strong |

Rationale for Vibrations: The spectrum is expected to be dominated by vibrations characteristic of a substituted pyridine ring.[5] The strong C-Cl stretching bands and the aromatic C=C and C=N stretching vibrations are particularly diagnostic for this structure.[6]

Experimental Protocol for IR Data Acquisition (KBr Pellet Method)

- **Sample Preparation:** Grind 1-2 mg of **2,6-dichloro-3-methylpyridine** with approximately 100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent KBr pellet.
- **Data Acquisition:** Place the pellet in the sample holder of an FTIR spectrometer. Record a background spectrum of the empty sample compartment first. Then, acquire the sample spectrum over the range of 4000-400 cm⁻¹.
- **Data Analysis:** The resulting spectrum should be baseline corrected. Identify and label the significant absorption peaks and compare them with the predicted values.



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Figure 3: Workflow for IR spectroscopy using the KBr pellet method.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and valuable structural information based on the fragmentation pattern of the molecule upon ionization.

The molecular formula is $\text{C}_6\text{H}_5\text{Cl}_2\text{N}$, with a monoisotopic mass of 160.98 Da and an average molecular weight of 162.01 g/mol .^[7]

Predicted Mass Spectrum (Electron Ionization)

The most critical feature of the mass spectrum will be the isotopic pattern of the molecular ion (M^+) peak due to the presence of two chlorine atoms (^{35}Cl and ^{37}Cl). This will result in a cluster of peaks at M^+ , $[\text{M}+2]^+$, and $[\text{M}+4]^+$ with a characteristic intensity ratio of approximately 9:6:1.

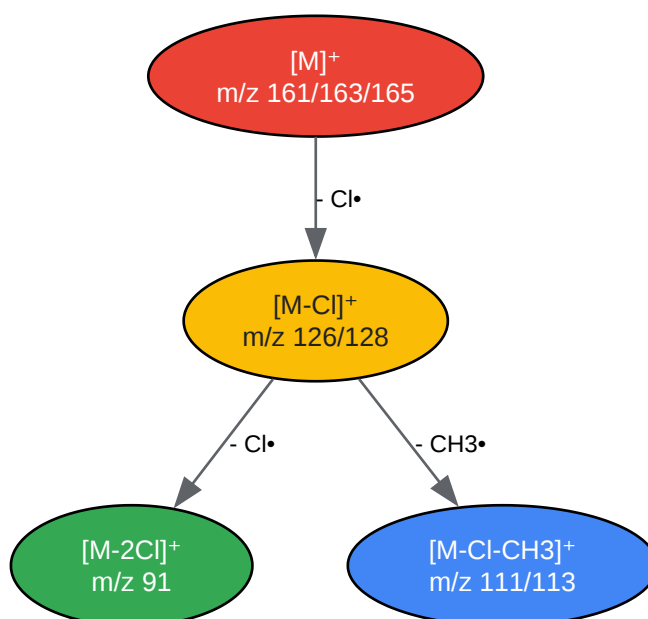
Table 4: Predicted Key Ions in the Mass Spectrum

m/z	Ion	Comments
165	$[\text{M}+4]^+$	$\text{C}_6\text{H}_5^{37}\text{Cl}_2\text{N}^+$
163	$[\text{M}+2]^+$	$\text{C}_6\text{H}_5^{35}\text{Cl}^{37}\text{ClN}^+$
161	$[\text{M}]^+$	$\text{C}_6\text{H}_5^{35}\text{Cl}_2\text{N}^+$ (Molecular Ion)
126	$[\text{M}-\text{Cl}]^+$	Loss of a chlorine radical. Will also show a Cl isotope pattern.
111	$[\text{M}-\text{Cl}-\text{CH}_3]^+$	Subsequent loss of a methyl radical.

| 91 | $[M-2Cl]^+$ | Loss of both chlorine atoms. |

Experimental Protocol for Mass Spectrometry (GC-MS with EI)

- **Sample Introduction:** Dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane or ethyl acetate). Inject the solution into a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS). The GC will separate the compound from any impurities before it enters the ion source.
- **Ionization:** Use a standard Electron Ionization (EI) source, typically operating at 70 eV. This energy is sufficient to cause reproducible ionization and fragmentation.
- **Mass Analysis:** The generated ions are accelerated and separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z).^[4]
- **Detection and Analysis:** A detector records the abundance of each ion. The resulting mass spectrum is plotted as relative intensity versus m/z . Analyze the molecular ion cluster and the fragmentation pattern to confirm the structure.



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Figure 4: Predicted primary fragmentation pathway for **2,6-Dichloro-3-methylpyridine** under EI-MS.

Integrated Spectroscopic Analysis

The collective data from these three spectroscopic techniques provides an unambiguous confirmation of the structure of **2,6-dichloro-3-methylpyridine**.

- MS confirms the molecular weight (162 g/mol) and the presence of two chlorine atoms via the distinct M, M+2, M+4 isotopic pattern.[4]
- IR confirms the presence of the aromatic pyridine ring (C=C, C=N stretches), aliphatic C-H, and the key C-Cl bonds.
- NMR elucidates the precise connectivity. ¹H NMR confirms the 2,3,6-substitution pattern by showing two adjacent aromatic protons and one methyl group. ¹³C NMR confirms the presence of six unique carbon environments, consistent with the proposed structure.

Together, these techniques form a self-validating system for structural verification, leaving no ambiguity as to the identity of the compound.

Safety and Handling

Based on available Safety Data Sheets (SDS), **2,6-dichloro-3-methylpyridine** should be handled with care. It is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[7][8]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety goggles with side-shields.[8][9]
- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[9]

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